

# Personal protective equipment for handling N-Desmethyl ulipristal acetate-d3

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## Compound of Interest

Compound Name: *N-Desmethyl ulipristal acetate-d3*

Cat. No.: *B15600144*

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## Essential Safety and Handling Guide for N-Desmethyl Ulipristal Acetate-d3

This guide provides crucial safety and logistical information for the handling and disposal of **N-Desmethyl ulipristal acetate-d3**, a deuterated metabolite of Ulipristal Acetate used in research. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the research.

## Hazard Identification and Safety Precautions

N-Desmethyl ulipristal acetate is classified as a hazardous substance. The primary hazards are outlined in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[1]</sup>

GHS Hazard Statements:<sup>[1]</sup>

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H332: Harmful if inhaled.

Due to these potential hazards, appropriate personal protective equipment (PPE) and handling procedures are mandatory. This compound is considered a potent pharmacologically active material, and exposure should be minimized.[2]

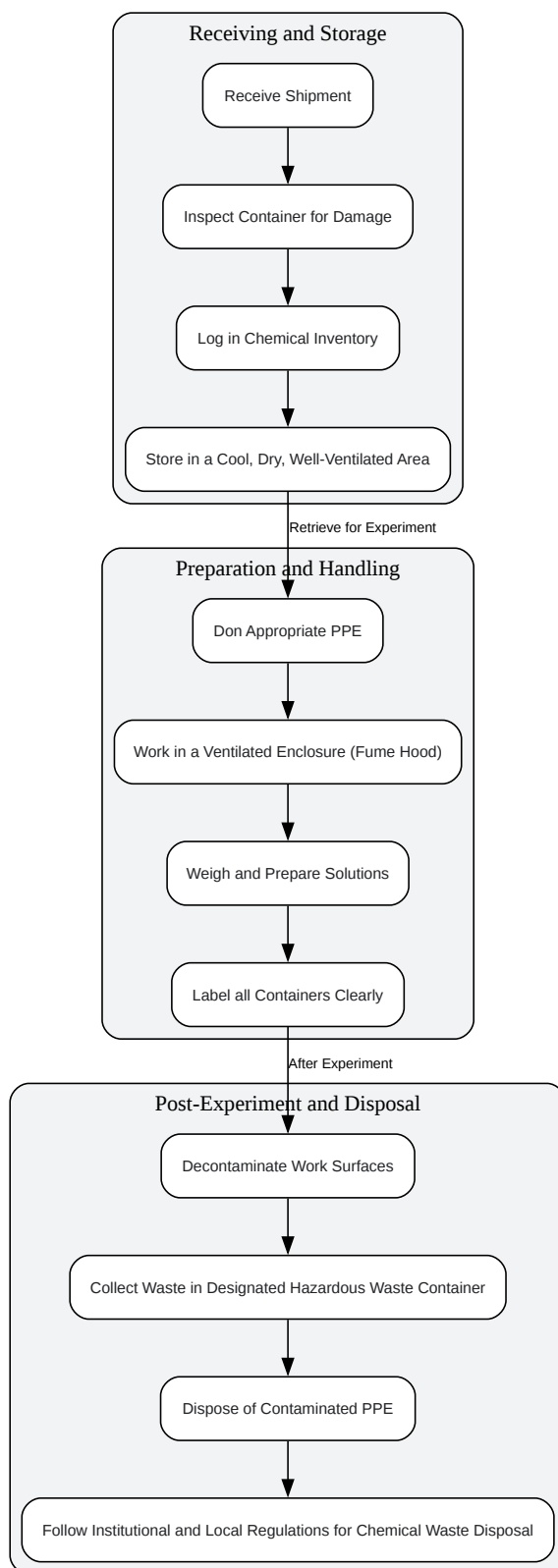
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **N-Desmethyl ulipristal acetate-d3** to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Item	Specification	Rationale
Respiratory Protection	NIOSH-approved respirator	Use a respirator with appropriate particulate filters (e.g., N95, P100) or a powered air-purifying respirator (PAPR) for operations that may generate dust.	To prevent inhalation of the harmful compound, especially when handling the solid form.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double-gloving may be appropriate for some procedures.	To prevent skin contact and absorption. <a href="#">[1]</a>
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.	To protect eyes from splashes or airborne particles. <a href="#">[1]</a> <a href="#">[3]</a>
Body Protection	Laboratory coat or disposable gown	A fully buttoned lab coat or a disposable gown should be worn.	To protect skin and personal clothing from contamination.
Additional Protection	Face shield	To be used in conjunction with goggles when there is a significant risk of splashing.	Provides an additional layer of protection for the face.

## Experimental Workflow and Handling Procedures

The following workflow outlines the key steps for safely handling **N-Desmethyl ulipristal acetate-d3** from receipt to disposal.



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Figure 1: Workflow for handling ***N-Desmethyl ulipristal acetate-d3***.

### Step-by-Step Handling Protocol:

- Receiving and Storage:
  - Upon receipt, visually inspect the container for any signs of damage or leakage.
  - Log the chemical into your laboratory's inventory system.
  - Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.<sup>[4]</sup> The recommended storage temperature is typically 2-8°C.<sup>[5]</sup>
- Preparation and Handling:
  - Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
  - All manipulations of the solid compound or its solutions should be performed within a certified chemical fume hood or other suitable ventilated enclosure to minimize inhalation exposure.<sup>[3]</sup><sup>[6]</sup>
  - When weighing the solid material, use a balance inside the fume hood or a containment enclosure.
  - Prepare solutions by slowly adding the solid to the solvent to avoid splashing.
  - Clearly label all containers with the chemical name, concentration, date, and appropriate hazard warnings.
- Spill Management:
  - In the event of a spill, evacuate the immediate area if necessary.
  - Wearing appropriate PPE, contain the spill using an absorbent material for liquids or by carefully covering a solid spill to avoid generating dust.<sup>[3]</sup><sup>[7]</sup>
  - Collect the spilled material and absorbent into a designated hazardous waste container.

- Decontaminate the spill area with an appropriate solvent (e.g., alcohol) followed by soap and water.[7]

## Disposal Plan

Proper disposal of **N-Desmethyl ulipristal acetate-d3** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: All solid waste, including unused compound and contaminated items (e.g., weigh boats, pipette tips), should be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions and solvent rinses should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container.
- Contaminated PPE: Disposable gloves, gowns, and other contaminated PPE should be placed in a designated hazardous waste bag or container for disposal.

Disposal Procedure:

All waste containing **N-Desmethyl ulipristal acetate-d3** must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.[3] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal procedures. Do not dispose of this chemical down the drain or in regular trash.

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## References

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